

Personal protective equipment for handling 3-Fluoro-4-(trifluoromethyl)phenol

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Compound of Interest

Compound Name: 3-Fluoro-4-(trifluoromethyl)phenol

Cat. No.: B1333277

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Essential Safety and Handling Guide for 3-Fluoro-4-(trifluoromethyl)phenol

This guide provides immediate, essential safety and logistical information for handling **3-Fluoro-4-(trifluoromethyl)phenol**, tailored for researchers, scientists, and drug development professionals. The following procedures and data are compiled to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical and Physical Properties

Property	Value
Molecular Formula	C7H4F4O
Molecular Weight	180.1 g/mol
Appearance	White to orange to green powder to lump
CAS Number	219581-07-4

Hazard Identification and GHS Classification

3-Fluoro-4-(trifluoromethyl)phenol is a hazardous substance requiring careful handling. The following table summarizes its classification and associated hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed
Skin Corrosion/Irritation	Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Causes serious eye damage
Skin Sensitization	May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Long-Term Hazard	Toxic to aquatic life with long lasting effects[1][2]

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

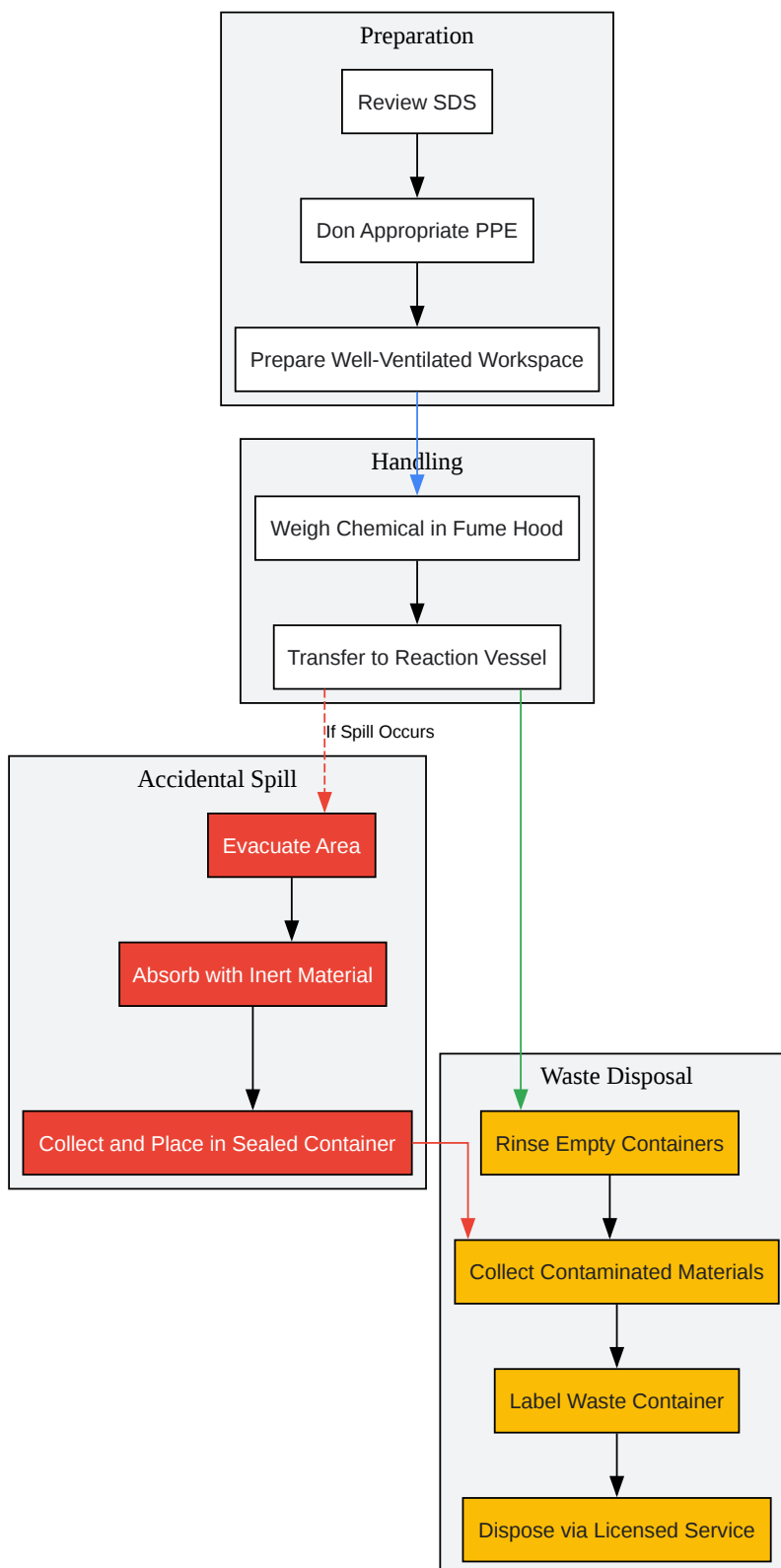
Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table outlines the required personal protective equipment.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or chemical goggles and a face shield. [3]
Skin Protection	Chemical-impermeable gloves (inspect prior to use), and protective clothing to prevent skin contact.[4][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A type ABEK (EN14387) respirator filter is recommended.[6]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for laboratory safety. The following workflow diagram and procedural steps provide a clear guide for operations involving **3-Fluoro-**

4-(trifluoromethyl)phenol.



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Caption: Workflow for Safe Handling and Disposal.

Step-by-Step Handling and Disposal Protocol

Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **3-Fluoro-4-(trifluoromethyl)phenol**.[\[4\]](#)
- Don Personal Protective Equipment (PPE): Wear the appropriate PPE as specified in the table above.
- Prepare Workspace: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)

Handling:

- Weighing and Transfer: Weigh the chemical in a fume hood. Avoid creating dust.[\[5\]](#) Transfer the substance carefully to the reaction vessel.
- Safe Practices: Avoid contact with skin and eyes.[\[5\]](#) Do not eat, drink, or smoke when using this product.[\[7\]](#)

In Case of Accidental Release:

- Evacuate: Evacuate personnel to a safe area.[\[5\]](#)
- Containment: Avoid breathing vapors, mist, or gas.[\[5\]](#)
- Clean-up: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[\[5\]](#)

Waste Disposal:

- Contaminated Materials: Collect all contaminated materials, including gloves and absorbent pads, in a designated and properly labeled waste container.

- Disposal Service: Dispose of the chemical waste and contaminated materials through a licensed professional waste disposal service.[5] Do not allow the product to enter drains.[5]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Fluoro-4-(trifluoromethyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333277#personal-protective-equipment-for-handling-3-fluoro-4-trifluoromethyl-phenol]

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